The Chemical Architecture of Robinin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Rubinin*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of Robinin, a naturally occurring flavonoid glycoside. This document is intended for researchers, scientists, and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Introduction

Robinin is a flavonoid glycoside, specifically a kaempferol-3-O-robinoside-7-O-rhamnoside, found in various plants, most notably in the flowers of Robinia pseudoacacia (black locust).[1] As a member of the flavonoid family, Robinin has garnered interest for its potential pharmacological activities, including anti-inflammatory and antioxidant properties. This guide delves into the detailed chemical structure of Robinin, its physicochemical characteristics, established experimental protocols for its isolation and analysis, and its known interactions with cellular signaling pathways.

Chemical Structure and Properties

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Robinin is a complex diglycoside of the flavonol kaempferol.[1] The core structure consists of a kaempferol aglycone to which two different sugar moieties are attached at the C3 and C7 positions via O-glycosidic bonds. The disaccharide at the C3 position is robinose (a rhamnosyl-galactose unit), and a rhamnose unit is attached at the C7 position.

The systematic IUPAC name for Robinin is 3-[[6-O-(6-deoxy-α-L-mannopyranosyl)-β-D-galactopyranosyl]oxy]-7-[(6-deoxy-α-L-mannopyranosyl)oxy]-5-hydroxy-2-(4-hydroxyphenyl)-4H-1-benzopyran-4-one.

Physicochemical Properties

A summary of the key physicochemical properties of Robinin is presented in the table below.

Property	Value	Reference
Molecular Formula	$C_{33}H_{40}O_{19}$	[1]
Molecular Weight	740.66 g/mol	[1]
Appearance	Light yellow crystalline powder	
Melting Point	194-195 °C	
Solubility	Soluble in hot water	
CAS Number	301-19-9	

Spectroscopic Data

The structural elucidation of Robinin has been accomplished through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Electrospray ionization tandem mass spectrometry (ESI-MS/MS) has been utilized to characterize the fragmentation pattern of Robinin. In negative ion mode, the deprotonated molecule $[M-H]^-$ undergoes characteristic losses of the sugar moieties. The initial fragmentation involves the loss of a rhamnose residue, followed by the cleavage of the robinose unit. This sequential fragmentation provides definitive evidence for the nature and location of the glycosidic linkages.

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^{13}C NMR spectral data provides a detailed map of the carbon skeleton of Robinin. The chemical shifts are indicative of the different carbon environments within the kaempferol backbone and the sugar residues.

Table of ^{13}C NMR Chemical Shifts for Robinin

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Carbon Atom	Chemical Shift (ppm)
Kaempferol Moiety	
C-2	157.3
C-3	134.8
C-4	178.1
C-5	161.8
C-6	99.1
C-7	163.2
C-8	94.2
C-9	157.8
C-10	106.1
C-1'	121.5
C-2', C-6'	131.2
C-3', C-5'	115.6
C-4'	160.2
Galactose Moiety	
C-1''	102.5
C-2''	71.8
C-3''	74.1
C-4''	68.9
C-5''	76.2
C-6''	67.2
Rhamnose (at Galactose) Moiety	
C-1'''	101.2

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C-2'''	71.1
C-3'''	71.3
C-4'''	72.8
C-5'''	69.1
C-6'''	18.1
Rhamnose (at C-7) Moiety	
C-1''''	99.2
C-2''''	70.8
C-3''''	70.9
C-4''''	72.1
C-5''''	69.5
C-6''''	18.3

Note: Assignments are based on typical flavonoid glycoside spectra and may require further 2D NMR experiments for unambiguous confirmation.

Experimental Protocols

Isolation and Purification of Robinin from Robinia pseudoacacia Flowers

The following protocol is a peer-reviewed method for the isolation of Robinin.

Materials and Equipment:

- Dried flowers of Robinia pseudoacacia
- Ethanol (60%)
- Alumina for column chromatography

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- Rotary evaporator
- Centrifuge
- HPLC system for purity analysis

Procedure:

- Extraction: Macerate the dried and powdered flowers of Robinia pseudoacacia with 60% ethanol.
- Concentration: Filter the extract and concentrate it under reduced pressure using a rotary evaporator to remove the ethanol.
- Column Chromatography: Subject the concentrated aqueous extract to column chromatography on alumina.
- Elution: Elute the column with a suitable solvent system to separate the flavonoid fraction containing Robinin.
- Crystallization: Concentrate the Robinin-containing fractions and allow the compound to crystallize.
- Recrystallization: Recrystallize the crude Robinin from a mixture of ethanol and methanol to obtain a purified product.[1]
- Purity Assessment: Analyze the purity of the isolated Robinin using High-Performance Liquid Chromatography (HPLC).

An alternative method utilizing ultrasound-microwave synergistic extraction has also been patented, offering a potentially more efficient extraction process.[1]

In Vitro Anti-inflammatory Activity Assay

The anti-inflammatory potential of Robinin can be assessed using various in vitro assays. A common method is the inhibition of protein denaturation assay.

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Principle: Inflammation can be induced by the denaturation of proteins. The ability of a compound to inhibit heat-induced protein denaturation can be correlated with its anti-inflammatory activity.

Materials:

- Bovine serum albumin (BSA)
- Phosphate buffered saline (PBS)
- Robinin
- Non-steroidal anti-inflammatory drug (NSAID) as a positive control (e.g., diclofenac sodium)
- Spectrophotometer

Procedure:

- Prepare a solution of BSA in PBS.
- Prepare various concentrations of Robinin and the positive control.
- To the BSA solution, add the test solutions of Robinin or the positive control.
- Incubate the mixtures at 37°C for 20 minutes.
- Induce denaturation by heating at 72°C for 5 minutes.
- After cooling, measure the turbidity of the solutions spectrophotometrically at 660 nm.
- Calculate the percentage inhibition of protein denaturation.

Biological Activity and Signaling Pathways

Robinin has been reported to exhibit anti-inflammatory properties, and its mechanism of action is linked to the modulation of key inflammatory signaling pathways.

Inhibition of the TLR4/NF-κB Signaling Pathway

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Research has indicated that Robinin can inhibit the Toll-like receptor 4 (TLR4) signaling pathway, which plays a crucial role in the innate immune response and inflammation. Specifically, Robinin has been shown to inhibit the expression of TLR2 and TLR4 and prevent the translocation of the p65 subunit of the nuclear factor-kappa B (NF-κB) into the nucleus. This inhibition leads to a downstream reduction in the production of pro-inflammatory cytokines.

Below is a diagram illustrating the proposed mechanism of Robinin's inhibitory action on the TLR4/NF-κB signaling pathway.

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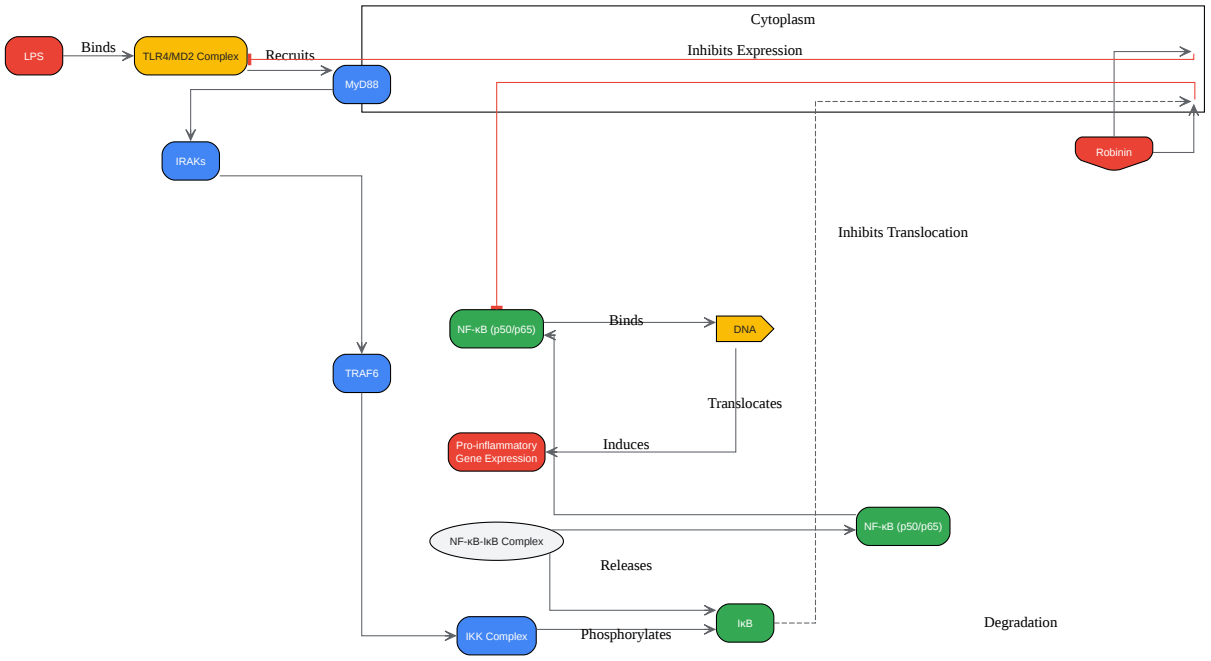

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Caption: Robinin's inhibition of the TLR4/NF-κB pathway.

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Conclusion

This technical guide has provided a detailed examination of the chemical structure of Robinin, a flavonoid glycoside with promising biological activities. The information presented, including its physicochemical properties, spectroscopic data, and established experimental protocols, serves as a valuable resource for researchers. The elucidation of its inhibitory effects on the TLR4/NF-κB signaling pathway highlights its potential as a lead compound for the development of novel anti-inflammatory agents. Further research is warranted to fully explore the therapeutic applications of Robinin.

Experimental Workflow Diagrams

To further aid in the practical application of the described protocols, the following diagrams illustrate the experimental workflows.

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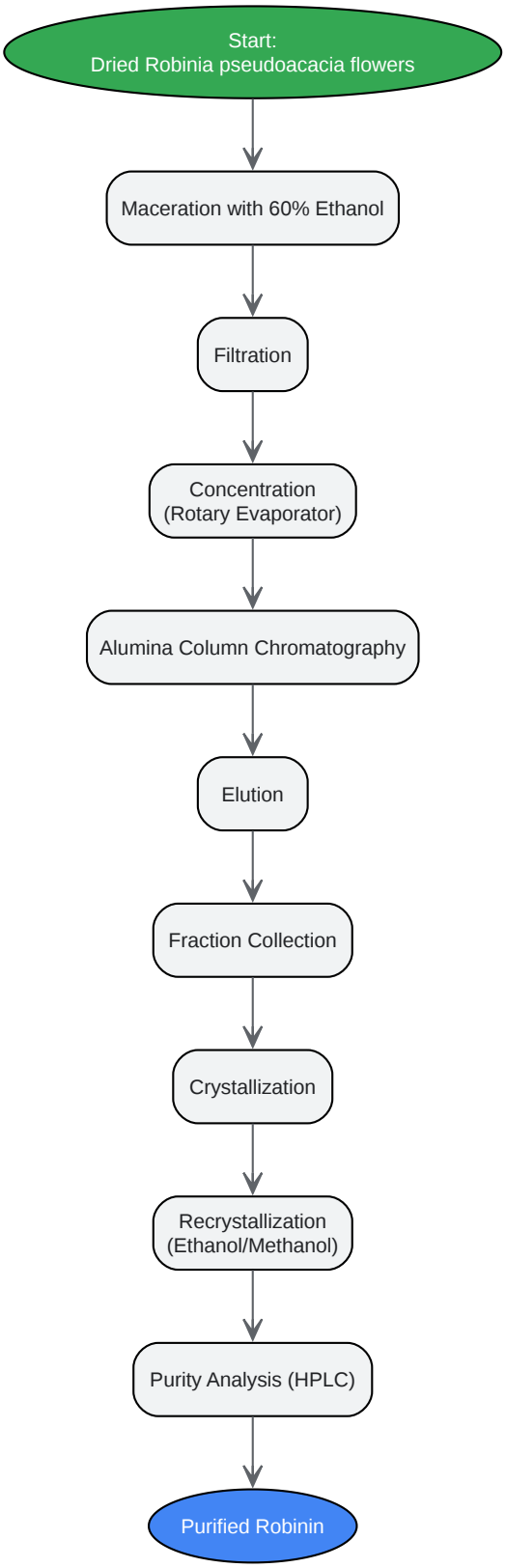

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Caption: Workflow for the isolation and purification of Robinin.

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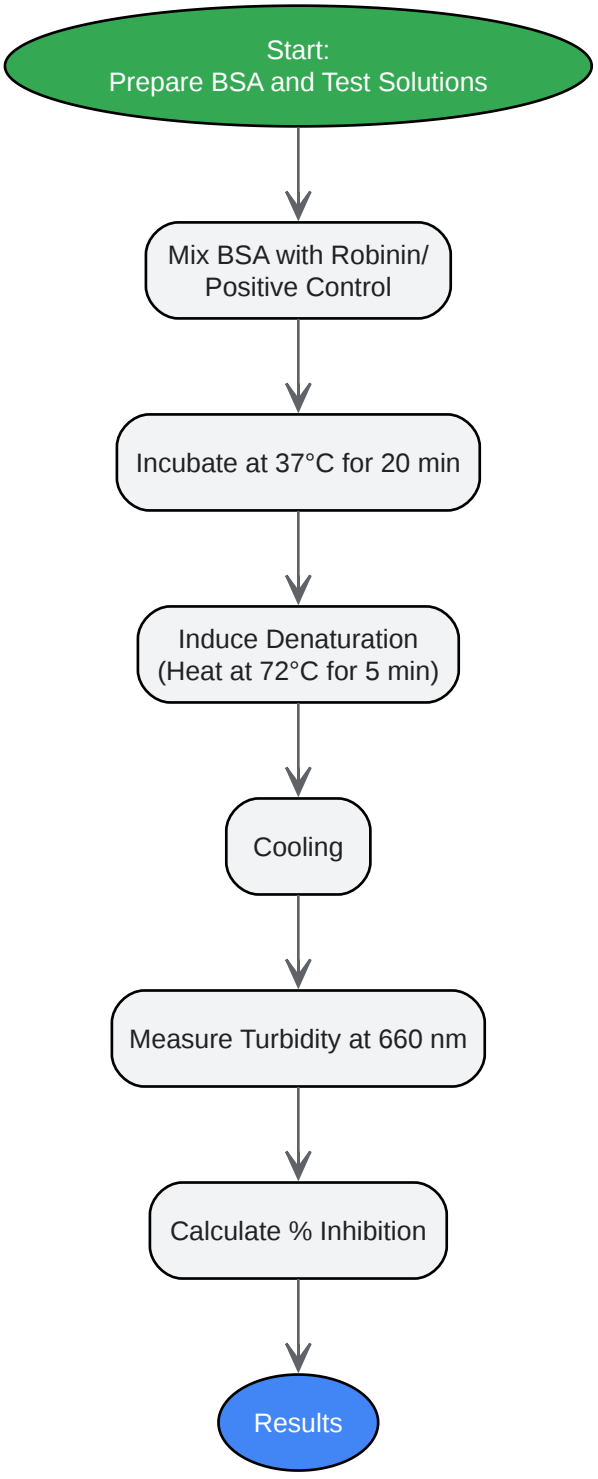

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Caption: Workflow for the in vitro anti-inflammatory assay.

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